

Advanced Safety Data Guide: Benzyldimethylphenylsilane

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Compound of Interest

Compound Name: *Benzyl-dimethyl-phenyl-silane*

CAS No.: 17938-20-4

Cat. No.: B3048673

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CAS: 17938-20-4 | Formula: C₁₅H₁₈Si | Role: Silicon Bioisostere & Synthetic Intermediate[1][2]

Executive Summary: The Silicon Advantage in Drug Discovery

Benzyldimethylphenylsilane represents a class of organosilanes increasingly pivotal in modern medicinal chemistry. Beyond its role as a synthetic intermediate, it serves as a critical building block for silicon bioisosteres—molecules where a carbon atom is replaced by silicon to modulate lipophilicity (LogP), metabolic stability, and blood-brain barrier penetration without significantly altering the pharmacophore's geometry.[2]

This guide is not a standard SDS. It is a technical safety and handling manual designed for research scientists who must manipulate this compound in high-stakes drug development environments where specific toxicological data may be sparse.

Part 1: Chemical Identity & Physical Properties

The "Fingerprint" of the Molecule

Unlike standard reagents, Benzyldimethylphenylsilane is often synthesized in situ or used in small batches.[2] Its physical properties dictate its handling.

Property	Value / Description	Technical Insight
CAS Number	17938-20-4	Unique identifier for inventory tracking.[1]
Molecular Weight	226.39 g/mol	High MW suggests low volatility compared to smaller silanes.
Physical State	Liquid (Standard Temp)	Viscous, likely colorless to pale yellow.[2]
Boiling Point	>250°C (est.[3] atm)	Distillable under high vacuum (<1 mmHg).
Density	~0.95 - 0.99 g/mL	Floats on water; phases separate easily in aqueous workups.
Solubility	Organics (DCM, THF, Toluene)	Highly lipophilic; insoluble in water.[2]
Stability	Stable (No Si-H/Si-Cl)	Unlike chlorosilanes, it resists hydrolysis in neutral water.[2]

Expert Note: The absence of reactive Si-Cl or Si-H bonds renders this compound chemically stable under ambient conditions. However, this stability implies persistence in the environment, necessitating strict waste containment.

Part 2: Hazard Assessment & Toxicology

Navigating the "Data Gap" with Universal Precautions

As a specialized research chemical, Benzyldimethylphenylsilane lacks the extensive toxicological dossier of common solvents. Therefore, we apply Structure-Activity Relationship (SAR) analysis to predict hazards.[2]

Predicted GHS Classifications

Based on structural analogs (e.g., Dimethylphenylsilane, Benzylsilanes)[2]

- Skin Irritation (Category 2): Lipophilic nature allows dermal penetration, leading to defatting and irritation.[2]
- Eye Irritation (Category 2A): Direct contact will cause significant irritation.
- Aquatic Toxicity (Chronic): Due to high LogP (estimated >4.0), it may bioaccumulate in aquatic organisms.

The "Unknown" Factor



WARNING: Treat as a potential mutagen and reproductive toxin until proven otherwise. In drug development, novel silanes are often precursors to bioactive molecules; assume the biological activity of the final drug candidate applies to the intermediate.

Part 3: Safe Handling & Synthesis Protocols

From Bench to Waste: A Self-Validating Workflow

A. Engineering Controls

- Ventilation: All operations must occur within a certified chemical fume hood (Face velocity > 100 fpm).
- Inert Atmosphere: While not pyrophoric, air-sensitive catalysis (e.g., Palladium cross-coupling) often used with this reagent requires Nitrogen/Argon manifolds.[2]

B. Personal Protective Equipment (PPE) Matrix

- Gloves: Nitrile (0.11 mm) is sufficient for splash protection. For prolonged immersion, use Silver Shield/4H laminates due to the compound's lipophilicity.

- Respiratory: If aerosols are generated (e.g., during rotary evaporation or sonication), use a P95/P100 particulate filter.

C. Experimental Protocol: Silicon-Carbon Bond Formation

Context: Installing the benzyldimethylphenylsilyl group as a tracer.

- Preparation: Flame-dry all glassware. Moisture inhibits the Grignard or Lithium reagents often used to synthesize this compound.
- Reaction:
 - Reagents: Phenylmagnesium bromide + Benzyldimethylchlorosilane (Precursor path).
 - Safety Check: The reaction is exothermic. Add Grignard reagent dropwise at 0°C.
 - Quenching: Use saturated aqueous NH₄Cl. Caution: Evolution of heat and gas.
- Purification:
 - Flash Chromatography (SiO₂).
 - Hazard:[4] Silica dust inhalation. Use a wet-loading technique to minimize airborne particulates.

Part 4: Emergency Response & Decision Logic

Fire Fighting Measures

- Flammability: Combustible liquid.[3][5]
- Media: CO₂, Dry Chemical, or Sand.[2] DO NOT USE WATER JETS. Water may spread the lipophilic fire.
- Combustion Products: Carbon oxides (CO, CO₂) and Silicon Oxides (SiO₂).[2]
 - Note: SiO₂ smoke is abrasive and damaging to lung tissue. SCBA is mandatory.

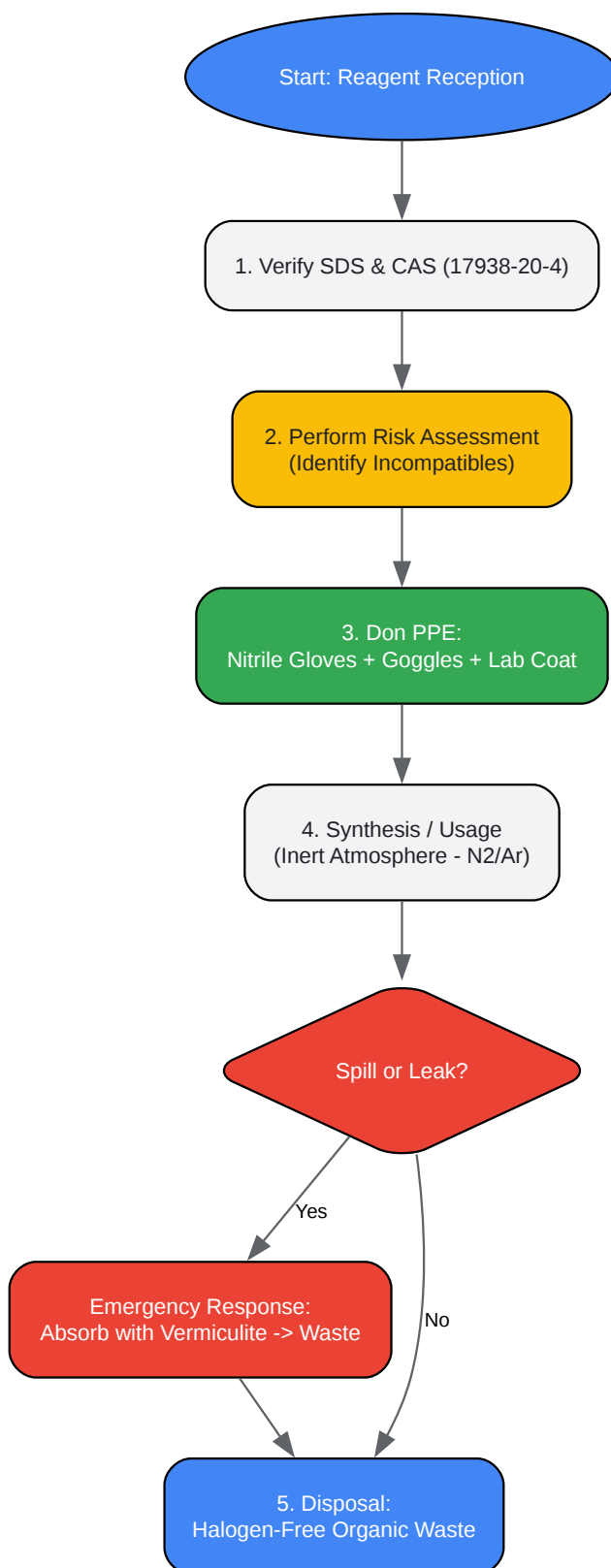
Spill Containment (The "PIG" Method)

- Protect: Evacuate immediate area and don PPE.
- Isolate: Stop the source of the leak.
- Group: Dike the spill using vermiculite or sand. Do not use combustible materials like sawdust.

Part 5: Visualization of Safety Workflows

Diagram 1: Safe Handling & Synthesis Workflow

This flowchart outlines the decision-making process for handling Benzyldimethylphenylsilane in a research setting, emphasizing the "Stop/Go" safety checks.

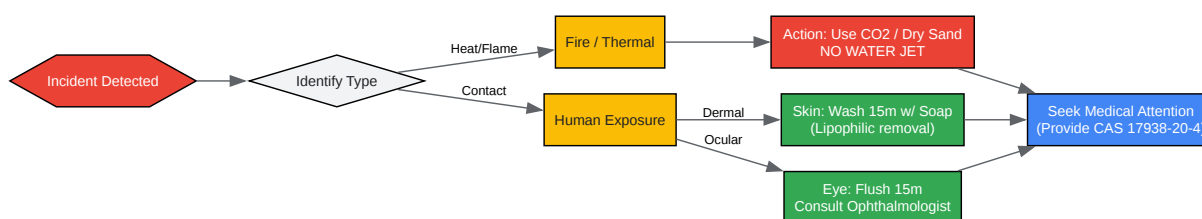


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Caption: Operational workflow for the safe intake, usage, and disposal of Benzyldimethylphenylsilane.

Diagram 2: Emergency Response Decision Tree

A logic gate for immediate actions during fire or exposure incidents.



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Caption: Critical decision path for emergency response, prioritizing non-aqueous fire suppression and decontamination.

References

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